

An In-depth Technical Guide to 1,3,5-Tribenzoylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3,5-Tribenzoylbenzene

Cat. No.: B1295284

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity

IUPAC Name: (3,5-dibenzoylphenyl)-phenylmethanone[1][2]

CAS Number: 25871-69-6[2]

Synonyms: 1,3,5-Tribenzoylbenzene, Methanone, 1,3,5-benzenetriyltris[phenyl-[2]

Physicochemical and Spectroscopic Data

The following tables summarize key quantitative data for 1,3,5-Tribenzoylbenzene, providing a comprehensive overview of its physical and chemical properties.

Table 1: Physicochemical Properties

| Property | Value | Source |
|---|--|------------------------|
| Molecular Formula | C ₂₇ H ₁₈ O ₃ | PubChem[2] |
| Molecular Weight | 390.43 g/mol | PubChem[2] |
| Exact Mass | 390.125594432 Da | PubChem[2] |
| Melting Point | Not available | |
| Boiling Point | Not available | |
| logP (Octanol/Water) | 5.380 | Cheméo (Calculated)[3] |
| Water Solubility (log ₁₀ WS) | -7.35 mol/L | Cheméo (Calculated)[3] |

Table 2: Spectroscopic Data

| Spectroscopy | Data Highlights | Source |
|----------------------------|--|--------------|
| Mass Spectrometry | Electron Ionization (EI) data available. | NIST WebBook |
| Infrared (IR) Spectroscopy | Gas phase spectrum available. | NIST WebBook |
| ¹ H NMR | Data not explicitly found for 1,3,5-Tribenzoylbenzene, but expected to show complex aromatic multiplets. | |
| ¹³ C NMR | Data not explicitly found for 1,3,5-Tribenzoylbenzene, but expected to show signals for carbonyl carbons and aromatic carbons. | |

Synthesis of 1,3,5-Tribenzoylbenzene

The primary synthetic route to 1,3,5-triarylbenzenes, including **1,3,5-Tribenzoylbenzene**, is the acid-catalyzed cyclocondensation (or cyclotrimerization) of the corresponding aryl methyl ketone. In this case, acetophenone serves as the precursor.

Representative Experimental Protocol: Acid-Catalyzed Cyclocondensation of Acetophenone

This protocol is a representative procedure based on established methods for the synthesis of 1,3,5-triarylbenzenes.

Materials:

- Acetophenone
- Anhydrous catalyst (e.g., p-toluenesulfonic acid (PTSA) or a Lewis acid like CuCl_2)
- High-boiling point solvent (e.g., toluene or solvent-free)
- Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Silica gel for column chromatography
- Hexane and ethyl acetate (for chromatography elution)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add acetophenone (3 equivalents).
- If using a solvent, add toluene. For a solvent-free reaction, proceed to the next step.
- Add the acid catalyst (e.g., 10-20 mol% of PTSA or a catalytic amount of CuCl_2).
- Heat the reaction mixture to a high temperature (typically 100-220°C, depending on the catalyst and solvent) and maintain under reflux with vigorous stirring for several hours (e.g., 3-24 hours). The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.

- If the reaction was performed solvent-free, dissolve the residue in a suitable organic solvent like ethyl acetate. If a solvent was used, proceed with extraction.
- Wash the organic solution with water and then with a saturated sodium bicarbonate solution to neutralize the acid catalyst.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent, to yield pure **1,3,5-Tribenzoylbenzene**.
- Characterize the final product using techniques such as NMR, FT-IR, and mass spectrometry.

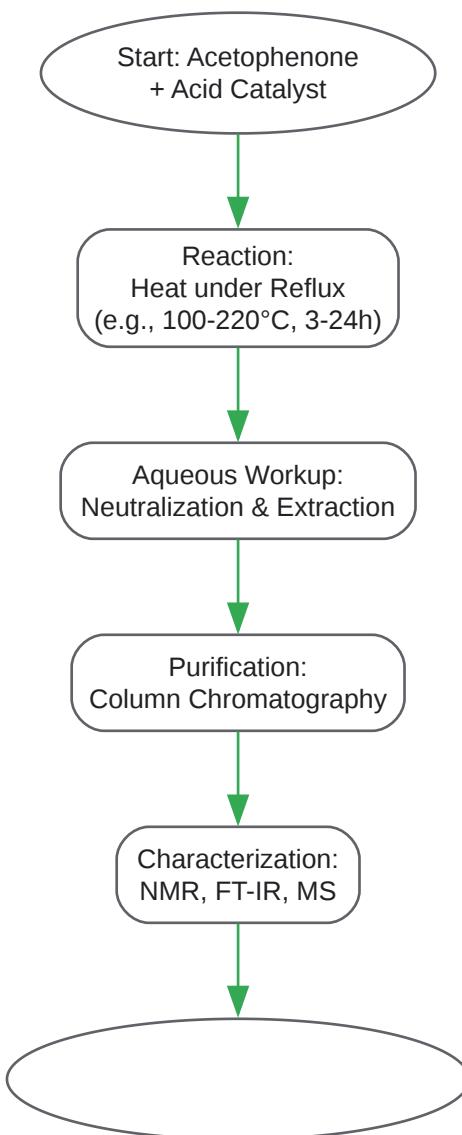
Biological Activity and Signaling Pathways

Extensive searches of the scientific literature did not yield any specific information on the biological activity of **1,3,5-Tribenzoylbenzene** or its involvement in any signaling pathways. Its utility appears to be primarily in the realm of materials science, particularly in the development of thermally activated delayed fluorescence (TADF) materials for organic light-emitting diodes (OLEDs), owing to its high thermal stability and electronic properties.^[1] Professionals in drug development should note the current absence of published research on the pharmacological or toxicological profile of this specific compound.

Visualizations

Synthetic Workflow for **1,3,5-Tribenzoylbenzene**

The following diagram illustrates the general workflow for the synthesis and purification of **1,3,5-Tribenzoylbenzene** via the cyclocondensation of acetophenone.

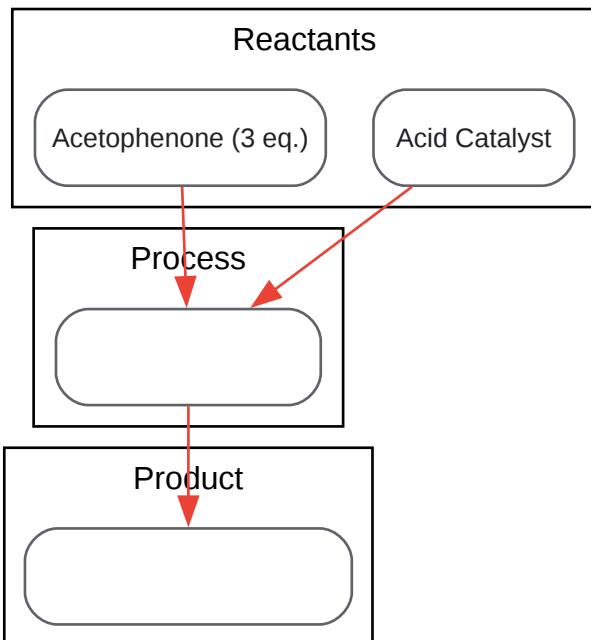


[Click to download full resolution via product page](#)

Caption: Synthesis and Purification Workflow.

Logical Relationship of Synthesis

The following diagram illustrates the logical progression from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Reactants to Product Progression. Caption: Reactants to Product Progression.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3,5-Tribenzoylbenzene | 25871-69-6 | Benchchem [benchchem.com]
- 2. 1,3,5-Tribenzoylbenzene | C27H18O3 | CID 141248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3,5-Tribenzoylbenzene (CAS 25871-69-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3,5-Tribenzoylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295284#iupac-name-and-cas-number-for-1-3-5-tribenzoylbenzene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com